

solubility of 5-Propylbenzene-1,3-diol-d5 in methanol

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Compound of Interest

Compound Name: 5-Propylbenzene-1,3-diol-d5

Cat. No.: B15289376

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An In-depth Technical Guide on the Solubility of **5-Propylbenzene-1,3-diol-d5** in Methanol

For the attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **5-Propylbenzene-1,3-diol-d5** in methanol. Due to the limited availability of specific data for the deuterated compound, this document primarily focuses on the solubility of its non-deuterated analog, 5-Propylbenzene-1,3-diol (also known as Divarinol or 5-propylresorcinol). The solubility of deuterated and non-deuterated compounds is generally comparable.

Quantitative Solubility Data

Specific quantitative solubility data for **5-Propylbenzene-1,3-diol-d5** in methanol is not readily available in the reviewed literature. However, qualitative information for the non-deuterated compound, 5-Propylbenzene-1,3-diol, indicates that it is soluble in methanol. For reference, the solubility in other polar organic solvents has been reported.

Table 1: Solubility of 5-Propylbenzene-1,3-diol in Various Solvents

Solvent	Solubility
Methanol	Soluble
Ethanol	5 mg/ml[1][2]
Dimethylformamide (DMF)	2 mg/ml[1][2]
Dimethyl sulfoxide (DMSO)	2 mg/ml[1][2]
Phosphate-buffered saline (PBS, pH 7.2)	1 mg/ml[1][2]

Experimental Protocols

The following is a detailed methodology for determining the solubility of a phenolic compound such as **5-Propylbenzene-1,3-diol-d5** in methanol, based on the widely used shake-flask method[3].

Objective: To determine the saturation solubility of **5-Propylbenzene-1,3-diol-d5** in methanol at a specific temperature.

Materials:

- **5-Propylbenzene-1,3-diol-d5**
- Anhydrous methanol (analytical grade)
- Thermostatically controlled shaker or water bath
- Calibrated analytical balance
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.22 µm PTFE)

Procedure:

- **Preparation of Supersaturated Solution:** Add an excess amount of **5-Propylbenzene-1,3-diol-d5** to a known volume of methanol in a sealed container (e.g., a screw-cap vial). The amount of solid should be sufficient to ensure that undissolved solid remains at equilibrium.
- **Equilibration:** Place the sealed container in a thermostatically controlled shaker set to a constant temperature (e.g., 25 °C). Agitate the mixture for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. The time required for equilibration should be determined empirically.
- **Phase Separation:** After equilibration, allow the suspension to settle. To ensure complete separation of the solid and liquid phases, centrifuge the samples at a high speed.
- **Sample Collection and Dilution:** Carefully withdraw an aliquot of the clear supernatant. To prevent precipitation, immediately dilute the aliquot with a known volume of methanol. The dilution factor should be chosen to bring the concentration within the linear range of the analytical method.
- **Quantification:** Analyze the concentration of **5-Propylbenzene-1,3-diol-d5** in the diluted solution using a validated analytical method, such as HPLC or UV-Vis spectrophotometry.
- **Calculation:** Calculate the solubility of the compound in methanol using the following formula, taking into account the dilution factor:

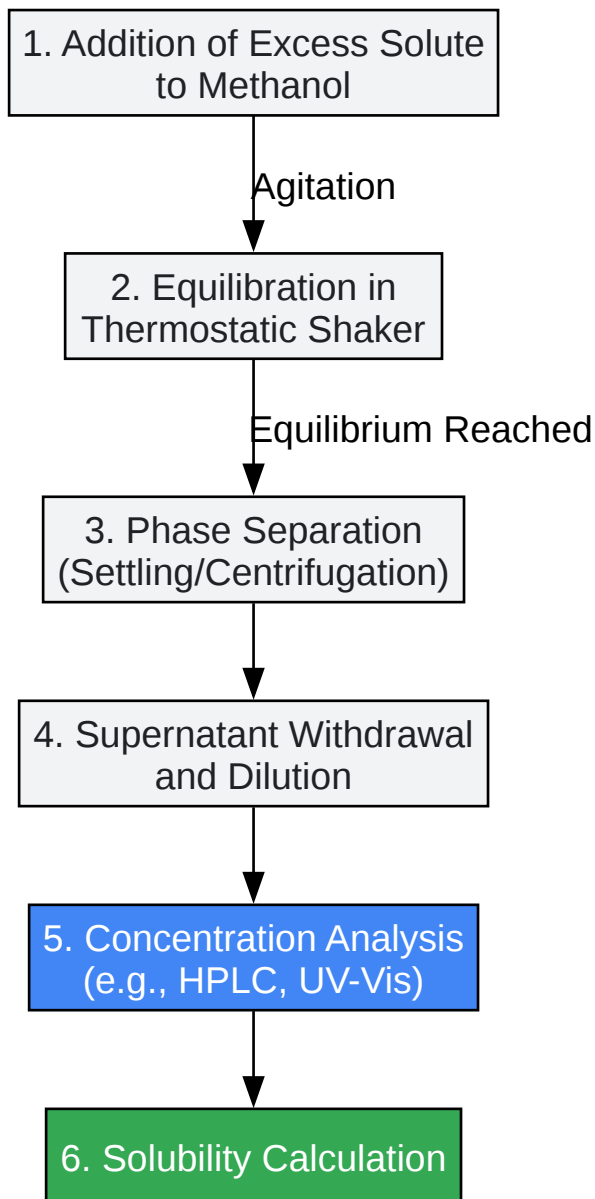
$$\text{Solubility (mg/mL)} = (\text{Concentration of diluted sample (mg/mL)}) \times (\text{Dilution factor})$$

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the shake-flask method for determining solubility.

Shake-Flask Solubility Determination Workflow



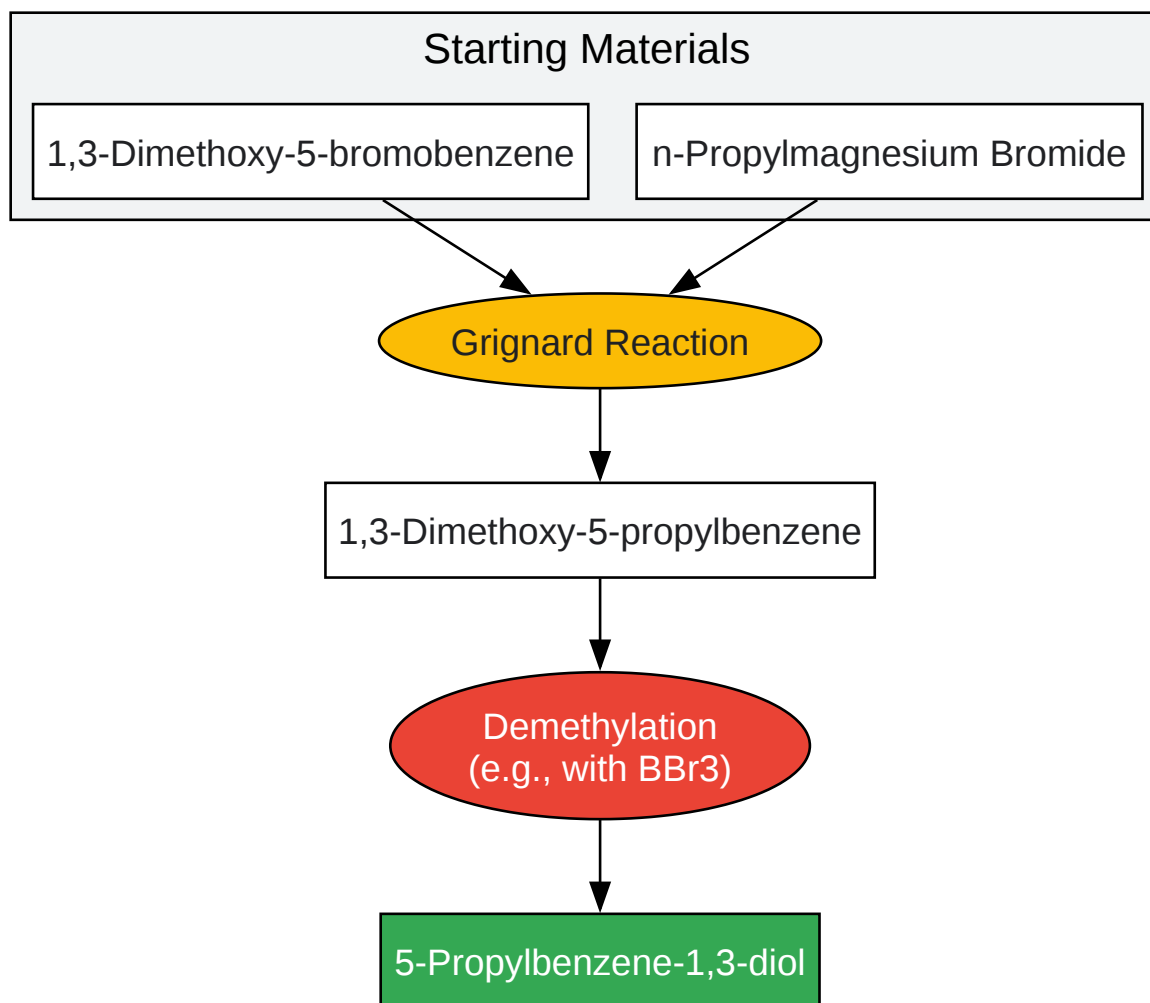
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Caption: Workflow for the shake-flask solubility determination method.

Logical Workflow for Synthesis of 5-Propylbenzene-1,3-diol

This diagram outlines a general synthetic route to 5-Propylbenzene-1,3-diol.

General Synthesis of 5-Propylbenzene-1,3-diol



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Caption: A potential synthetic pathway for 5-Propylbenzene-1,3-diol.

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References

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